

# Penoxsulam Tank-Mix Compatibility: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: Penoxsulam

Cat. No.: B166495

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For researchers, scientists, and drug development professionals, understanding the tank-mix compatibility of **penoxsulam** is critical for developing effective and crop-safe weed management strategies. **Penoxsulam**, a triazolopyrimidine sulfonamide herbicide, functions by inhibiting the acetolactate synthase (ALS) enzyme, crucial for branched-chain amino acid synthesis in susceptible plants.[1][2] This mode of action makes it a valuable tool in modern agriculture, particularly in rice cultivation.[2][3] Tank-mixing **penoxsulam** with other herbicides can broaden the weed control spectrum, manage herbicide resistance, and improve overall efficacy.[2][4] This document provides a detailed overview of **penoxsulam**'s tank-mix compatibility, supported by quantitative data, experimental protocols, and logical workflow diagrams.

## Data Presentation: Efficacy of Penoxsulam Tank-Mixes

The following tables summarize quantitative data from various field trials on the efficacy of **penoxsulam** tank-mixes for weed control and the impact on crop yield, primarily in transplanted and direct-seeded rice.

Table 1: **Penoxsulam** + Cyhalofop-butyl Tank-Mix Efficacy in Rice

| Tank-Mix Partner | Penoxsulam Rate (g a.i./ha) | Cyhalofop-butyl Rate (g a.i./ha) | Target Weeds  | Weed Control Efficiency (%) | Rice Grain Yield (t/ha) | Crop Safety | Reference(s)  |
|------------------|-----------------------------|----------------------------------|---|-----------------------------|-------------------------|-------------|---|
| Cyhalofop-butyl  | 10.2                        | 51                               | Echinochloa crus-galli, Sedges, Broadleaf weeds                     | 92-98.31                    | 4.13 - 8.46             | Safe        | <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Cyhalofop-butyl  | -                           | (Ready-mix 135 g a.i./ha)        | Echinochloa crus-galli, Other grassy weeds, Broadleaf weeds, Sedges | ~97                         | 5.45                    | Safe        | <a href="#">[8]</a>   |
| Cyhalofop-butyl  | -                           | (Ready-mix 130 g a.i./ha)        | Sedges, Broadleaf weeds, Grasses                                    | 97.34                       | -                       | Safe        | <a href="#">[6]</a> <a href="#">[7]</a>                     |
| Cyhalofop-butyl  | -                           | (Ready-mix 135 g a.i./ha)        | Sedges, Broadleaf weeds, Grasses                                    | 98.31                       | -                       | Safe        | <a href="#">[6]</a> <a href="#">[7]</a>                     |

Table 2: **Penoxsulam** + Butachlor Tank-Mix Efficacy in Transplanted Rice

| Tank-Mix Partner | Penoxsulam Rate (g a.i./ha) | Butachlor Rate (g a.i./ha) | Target Weeds                                       | Weed Control Efficiency (%) | Rice Grain Yield (t/ha) | Crop Safety               | Reference(s) |
|------------------|-----------------------------|----------------------------|--|-----------------------------|-------------------------|---------------------------|--------------|
| Butachlor        | -                           | (Ready-mix 820 g a.i./ha)  | Echinochloa crus-galli, Ammannia baccifera, Sedges | 98.1-98.5                   | 5.43 - 6.06             | No phytotoxicity observed | [9]          |
| Butachlor        | 9.7                         | 387                        | Wide range of weeds                                | High                        | -                       | Safe                      | [10]         |

Table 3: **Penoxsulam** + Other Herbicides Tank-Mix Efficacy in Rice

| Tank-Mix Partner     | Penoxsulam Rate (g a.i./ha) | Partner Rate (g a.i./ha)       | Target Weeds                                 | Weed Control/ Effect             | Rice Grain Yield (t/ha)               | Crop Safety               | Reference(s)                              |
|----------------------|-----------------------------|--------------------------------|--|----------------------------------|---------------------------------------|---------------------------|---|
| Pretilachlor         | 13                          | 323                            | Broadleaf, Grassy, and Sedge weeds           | >70% biomass reduction           | Comparable to manual weeding          | No phytotoxicity observed | <a href="#">[11]</a>                      |
| Bentazone            | -                           | (Ready-mix 925-1110 g a.i./ha) | Echinochloa crus-galli, Broadleaf weeds      | 98-100% control of E. crus-galli | 1.45-1.48 t/ha less than Azimsulfuron | -                         | <a href="#">[12]</a>                      |
| Triclopyr            | -                           | -                              | Alligator weed (Alternanthera philoxeroides) | Up to 87% control                | 9.55                                  | Safe                      | <a href="#">[13]</a>                      |
| Pyrazosulfuron-ethyl | -                           | -                              | General weeds                                | Effective control                | Higher yield than sole application    | -                         | <a href="#">[14]</a> <a href="#">[15]</a> |

|                  |       |                          |   |  |   |      |      |
|------------------|-------|--------------------------|---|--|---|------|------|
| Diflufenic<br>an | (1-2) | (5-10)                   | Echinoch<br>loa<br>crusgalli,<br>Digitaria<br>sanguinal<br>is,<br>Cyperus<br>difformis,<br>Eclipta<br>prostrata | Additive<br>effect,<br>higher<br>efficacy<br>than sole<br>applicatio<br>ns | - | Safe | [16] |
| Oxyfluor<br>en   | 1     | 560<br>(weight<br>ratio) | General<br>weeds  | Synergist<br>ic effect   | - | -    | [17] |

Note: "a.i./ha" refers to active ingredient per hectare. "-" indicates that the specific data was not provided in the cited source.

## Experimental Protocols

### Protocol 1: Jar Test for Physical Compatibility Assessment

This protocol outlines a standardized procedure to determine the physical compatibility of **penoxsulam** with other herbicide formulations in a tank-mix. Physical incompatibility can lead to the formation of precipitates, gels, or clumps, which can clog spray equipment and result in uneven application.

Materials:

- A clean, clear glass jar with a lid (1-liter or 1-quart capacity)
- Water from the same source that will be used for the actual spray solution
- Pipettes or measuring cylinders for accurate measurement of herbicides

- The herbicide formulations to be tested (e.g., **Penoxsulam** SC/OD, partner herbicide EC/WP/WDG)
- Adjuvants, if required by the herbicide labels
- Personal Protective Equipment (PPE) as specified on the herbicide labels

Procedure:

- **Read Labels:** Thoroughly read the labels of all products to be mixed for any specific tank-mixing instructions, restrictions, or recommended mixing order.
- **Prepare the Carrier:** Fill the jar to half its volume with the water that will be used for spraying.
- **Adhere to Mixing Order (W-A-L-E-S):** The order of adding different formulations is crucial. A common guideline is the WALES or APPLES acronym:
  - Wettable powders (WP) and Water-dispersible granules (WDG) should be added first. Pre-slurry these with a small amount of water before adding to the jar.
  - Agitate the solution thoroughly after adding each component.
  - Liquid flowables (F) or Suspension Concentrates (SC).
  - Emulsifiable concentrates (EC).
  - Solutions (S) and any adjuvants are typically added last.
- **Add Products Proportionally:** Add each product to the jar in the correct proportion to simulate the final spray concentration. For example, if the intended spray volume is 200 L/ha and the herbicide rate is 0.5 L/ha, for a 1-liter jar test, you would add 2.5 ml of the herbicide.
- **Agitate and Observe:** After adding all components, securely close the lid and shake the jar vigorously for 30-60 seconds.
- **Incubation and Final Observation:** Let the mixture stand for 15-30 minutes and observe for any signs of physical incompatibility, such as:

- Separation: Formation of distinct layers.
- Precipitation: Formation of solid particles that settle at the bottom.
- Flocculation: Clumping or aggregation of particles.
- Gel formation: Thickening of the solution.
- Conclusion: If any of these signs appear and do not disperse with further agitation, the mixture is physically incompatible and should not be tank-mixed.

## Protocol 2: Field Trial for Biological Compatibility and Efficacy Assessment

This protocol provides a general methodology for conducting a field trial to evaluate the biological compatibility (synergism, antagonism, crop safety) and weed control efficacy of a **penoxsulam** tank-mix.

### Experimental Design:

- Treatments: Include **penoxsulam** alone, the tank-mix partner alone, the proposed tank-mix, a weed-free control (manual weeding), and an untreated (weedy) control.
- Replication: Use a Randomized Complete Block Design (RCBD) with at least three to four replications.
- Plot Size: The size of individual plots should be sufficient to minimize edge effects and allow for accurate data collection (e.g., 5m x 4m).

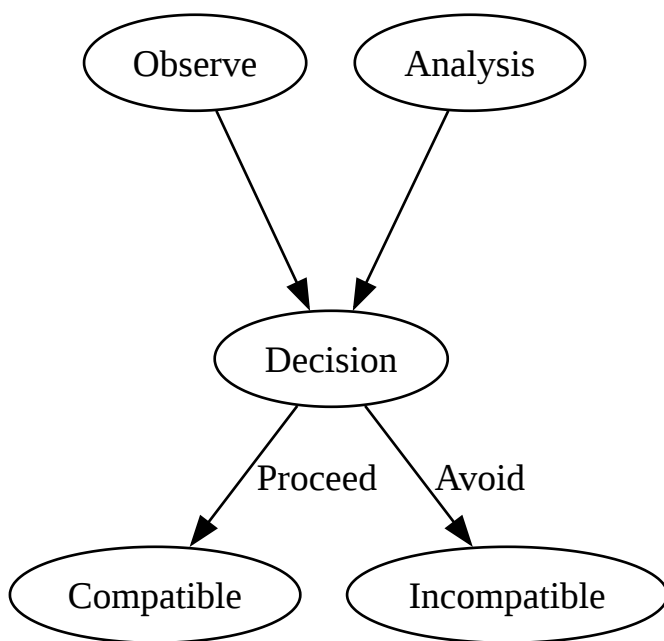
### Procedure:

- Site Selection and Preparation: Choose a field with a uniform and representative weed population. Prepare the land according to standard practices for the specific crop (e.g., puddling for transplanted rice).
- Crop Establishment: Transplant or direct-seed the crop uniformly across all plots.
- Herbicide Application:

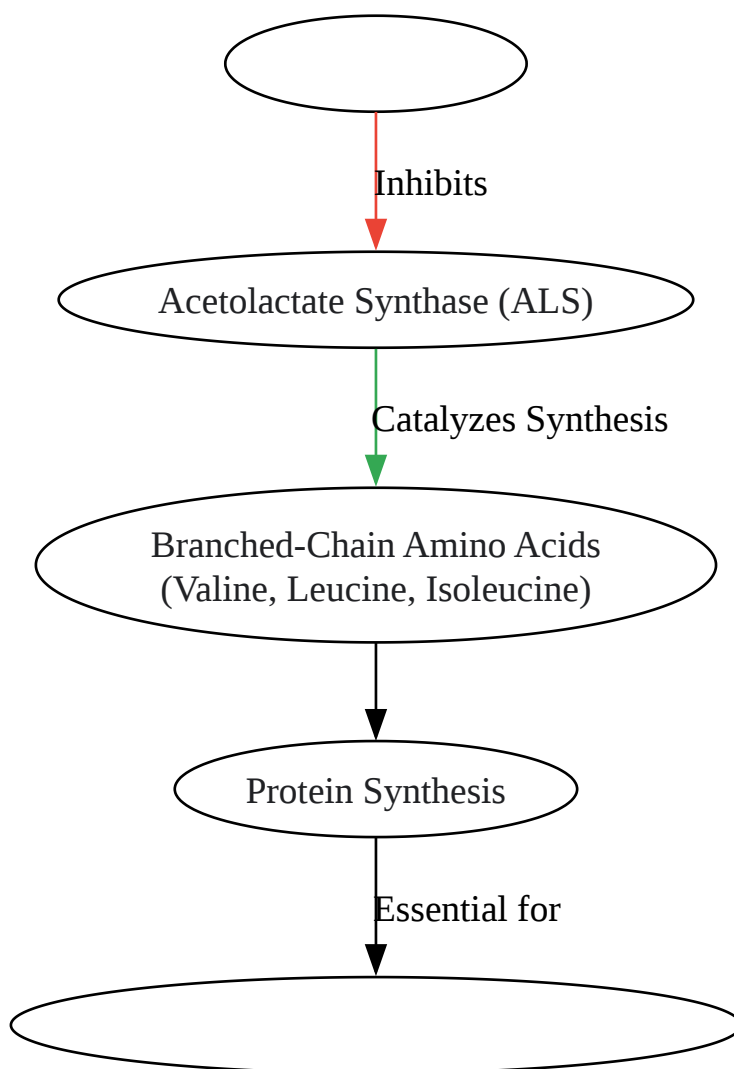
- Calibrate the sprayer to ensure accurate and uniform application of the herbicides at the desired rates.
- Apply the herbicide treatments at the appropriate weed and crop growth stage as per the product labels. Post-emergence applications are typical for **penoxsulam**.<sup>[4]</sup>
- Use a spray volume adequate for thorough coverage (e.g., 300-500 L/ha).
- Data Collection:
  - Weed Assessment:
    - Identify and count the dominant weed species.
    - Assess weed density (number of weeds/m<sup>2</sup>) and weed dry biomass (g/m<sup>2</sup>) at regular intervals (e.g., 15, 30, and 45 days after application) using quadrats placed randomly within each plot.
    - Calculate Weed Control Efficiency (WCE) using the formula:  $WCE (\%) = [(WDC - WDT) / WDC] \times 100$ , where WDC is the weed dry weight in the control plot and WDT is the weed dry weight in the treated plot.
  - Crop Safety Assessment:
    - Visually assess crop phytotoxicity (e.g., stunting, chlorosis, necrosis) at regular intervals after application using a standardized rating scale (e.g., 0-10, where 0 is no injury and 10 is crop death).
  - Crop Yield and Yield Components:
    - At crop maturity, harvest the crop from a designated net plot area within each plot.
    - Measure yield components such as the number of productive tillers/panicles, number of grains per panicle, and 1000-grain weight.
    - Determine the final grain yield (t/ha), adjusted to a standard moisture content.

- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine the significance of differences between treatments.

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